

# Certified Reference Materials for PCB 193: A Technical Comparison & Application Guide

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## Compound of Interest

Compound Name:	2,3,3',4',5,5',6- Heptachlorobiphenyl
CAS No.:	69782-91-8
Cat. No.:	B1596461

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## Executive Summary: The "Ghost" Congener Challenge

PCB 193 (**2,3,3',4',5,5',6-Heptachlorobiphenyl**) represents a specific analytical challenge in environmental and toxicological monitoring. Unlike major congeners (e.g., PCB 153, 138, 180), PCB 193 is often present at lower concentrations but is notorious for co-eluting with PCB 180—one of the most abundant congeners in biological tissues—on standard 5% phenyl-methyl silicone columns (e.g., DB-5ms).

For researchers and drug development professionals, accurate quantification of PCB 193 is not just about having a standard; it is about validating separation. Using a generic PCB mix often leads to false positives or overestimation of PCB 180. This guide compares the primary Certified Reference Materials (CRMs) available for PCB 193 and outlines the specific experimental protocols required to resolve and quantify it accurately.

## Part 1: The Chemical Reality & Analytical Trap

Before selecting a CRM, you must understand the behavior of PCB 193 in your analytical system.

- Structure: **2,3,3',4',5,5',6-Heptachlorobiphenyl**[1]
- Chlorination Level: Hepta-CB
- Critical Co-elution: On DB-5ms / HP-5ms phases, PCB 193 elutes within the peak width of PCB 180.
- Resolution Strategy: Accurate analysis requires a secondary column confirmation (e.g., SPB-Octyl or DB-XLB) or high-resolution mass spectrometry (HRMS) with deconvolution, though chromatographic separation is preferred.



*Technical Insight: If your Certificate of Analysis (CoA) for a matrix CRM lists PCB 180 but not PCB 193, assume the PCB 180 value includes the PCB 193 contribution unless explicitly stated otherwise.*

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## Part 2: Comparative Guide to PCB 193 CRMs

### Category A: Calibration Standards (Solvent-Based)

For method calibration (EPA 1668C) and retention time verification.

Feature	Wellington Laboratories	Cambridge Isotope Labs (CIL)	AccuStandard
Product Focus	Isotope Dilution (IDMS) Specialist	IDMS Specialist	Native Synthesis Specialist
Native Standard	PCB-193 (1.2 mL @ 50 µg/mL)	PCB-193 (1.2 mL @ 35 µg/mL)	C-193S (1 mL @ 100 µg/mL)
Mass-Labeled (13C)	MBP-193 (13C12-labeled)	EC-4986 (Consult for specific batch)	Limited labeled inventory
Purity	>98% (Native & Isotopic)	>98% (Native & Isotopic)	>99% (Native)
Solvent Matrix	Nonane / Isooctane	Nonane	Isooctane
Best Application	EPA 1668C Compliance. The MBP-193 is the industry gold standard for internal standard spiking.	Global IDMS Workflows. Excellent isotopic purity (>99% 13C).	Instrument Calibration (GC-ECD). High concentration options for linearity checks.

## Category B: Matrix-Matched CRMs (Validation)

Use these to validate your extraction efficiency and chromatographic resolution. Note: PCB 193 is rarely a primary certified value due to its low abundance.

CRM Name	Matrix	PCB 193 Status	Certified/Reference Value	Application
NIST SRM 1946	Lake Superior Fish Tissue	Reference Value	5.78 ± 0.72 ng/g (wet mass)	Biological Validation. Best for verifying separation from PCB 180 in lipid-rich matrices.
NIST SRM 1941b	Marine Sediment	Reference Value	~0.68 ng/g (dry mass)	Environmental Validation. Use to test sediment extraction efficiency.
NIST SRM 1588c	Cod Liver Oil	Not Certified	Co-elutes with PCB 180	Negative Control. Use to demonstrate lack of resolution on DB-5ms systems.

## Part 3: Experimental Protocol (EPA Method 1668C Modified)

To accurately quantify PCB 193 using the CRMs listed above, follow this validated workflow.

### Standard Preparation

- Spiking: Spike samples with 2 ng of <sup>13</sup>C<sup>12</sup>-PCB 193 (Wellington MBP-193) prior to extraction. This acts as the Isotope Dilution Standard.
- Calibration: Prepare a 5-point calibration curve (CS1-CS5) using Native PCB 193 (AccuStandard C-193S) and Labeled PCB 193.

### Chromatographic Resolution (The Critical Step)

Do not rely on a single column.

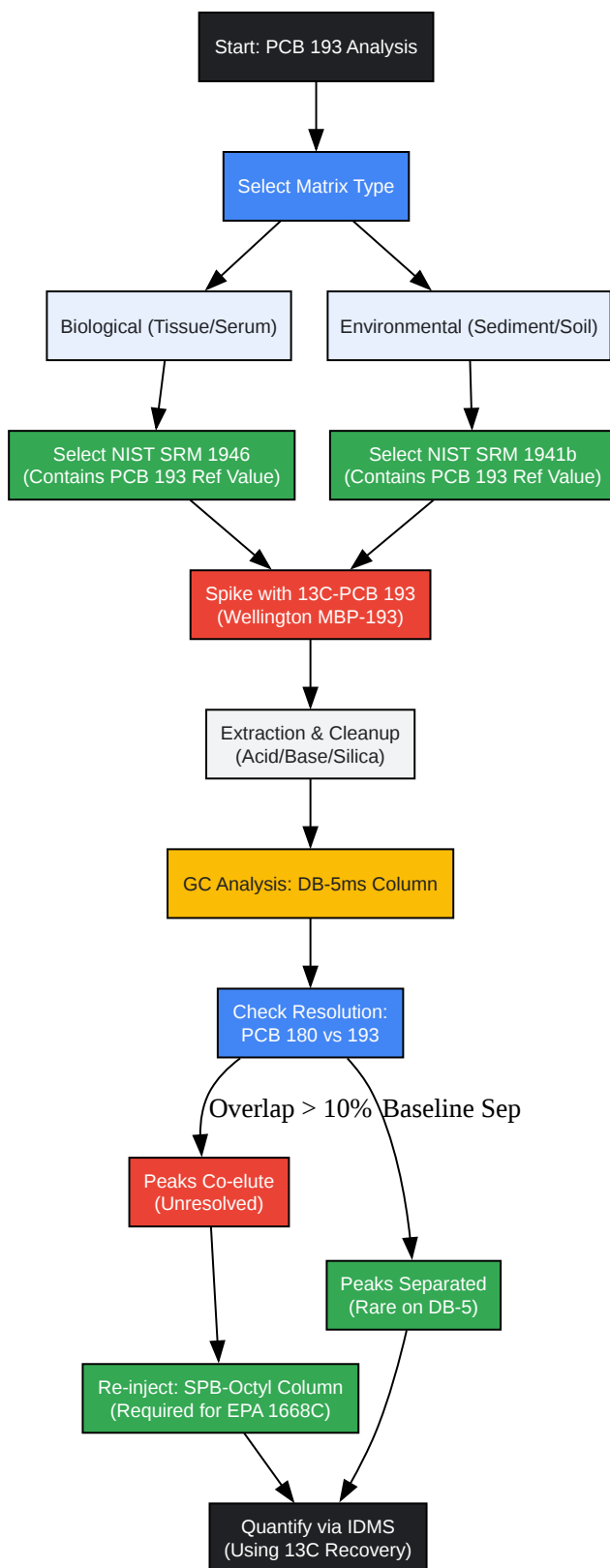
- Primary Column: 30m DB-5ms (0.25mm ID, 0.25µm film).[2]
  - Result: PCB 193 will appear as a "shoulder" or merge completely with PCB 180.
- Confirmatory Column: 30m SPB-Octyl (Supelco) or DB-XLB.
  - Condition: 75°C (2 min) -> 15°C/min to 150°C -> 2.5°C/min to 290°C.[2]
  - Result: PCB 193 elutes distinctly from PCB 180.

## Mass Spectrometry (HRMS)[2][3]

- Instrument: Magnetic Sector HRMS (Resolution > 10,000).[3]
- SIM Mode: Monitor m/z 393.8020 / 395.7990 (Native Hepta-CB) and m/z 405.8423 / 407.8393 (13C-Label).
- Quantification: Calculate concentration using the Isotope Dilution method (Relative Response Factor against the 13C-label).

## Part 4: Workflow Visualization

The following diagram illustrates the decision logic for selecting the correct CRM and analytical path for PCB 193.



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Figure 1: Analytical workflow for PCB 193 showing the critical requirement for secondary column confirmation (SPB-Octyl) due to DB-5ms co-elution.

## References

- NIST SRM 1946 Certificate of Analysis.Lake Superior Fish Tissue. National Institute of Standards and Technology.[4] [Link](#)
- NIST SRM 1941b Certificate of Analysis.Organics in Marine Sediment. National Institute of Standards and Technology.[4] [Link](#)
- EPA Method 1668C.Chlorinated Biphenyl Congeners in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS.[2][3][5] U.S. Environmental Protection Agency.[2][5] [Link](#)
- Wellington Laboratories Catalogue.Certified Reference Materials for Environmental Analysis. (See "Native PCBs" and "Mass-Labelled PCBs").[6] [Link](#)
- AccuStandard PCB Reference Standards.PCB Congeners & Method 1668 Mixtures.[Link](#)

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- To cite this document: BenchChem. [Certified Reference Materials for PCB 193: A Technical Comparison & Application Guide]. BenchChem, [2026]. [Online PDF]. Available at:

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